

# Essential Safety and Logistical Information for Handling Tembamide

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## Compound of Interest

Compound Name: Tembamide

Cat. No.: B1604535

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Tembamide** could not be located. The following guidance is based on general principles of laboratory safety for handling solid chemical compounds with incomplete hazard information. Researchers should treat **Tembamide** as a potentially hazardous substance and exercise a high degree of caution.

## Key Physical and Chemical Properties

Limited experimental and computed data for **Tembamide** are available. The following table summarizes these properties.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>17</sub> NO <sub>3</sub>	PubChem[1][2][3]
Molecular Weight	271.31 g/mol	PubChem[1][2]
Physical Description	Solid	Human Metabolome Database (HMDB)[1]
Melting Point	156 - 157 °C	Human Metabolome Database (HMDB)[1]

## Immediate Safety and Handling Precautions

Due to the absence of specific toxicity data, a conservative approach to handling **Tembamide** is essential. The primary goals are to prevent skin and eye contact, inhalation, and ingestion.

### Engineering Controls:

- Handle **Tembamide** in a well-ventilated area.
- A certified chemical fume hood is recommended for all procedures that may generate dust or aerosols.

### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield to protect against splashes.[\[4\]](#)  
[\[5\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required. Inspect gloves for any signs of degradation before use and replace them immediately if contact with the substance occurs.[\[4\]](#)[\[5\]](#)
- Skin and Body Protection: A laboratory coat must be worn.[\[4\]](#) For procedures with a higher risk of exposure, consider additional protective clothing. Ensure that street clothes are not exposed.
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator may be necessary.[\[5\]](#)

### Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where **Tembamide** is handled.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.  
[\[6\]](#)

## Operational Plans

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)

- Keep away from strong oxidizing agents.[6]

#### Spill Management:

- In the event of a spill, evacuate the area and prevent unauthorized access.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up.
- For a solid spill, carefully sweep or scoop the material into a designated waste container, avoiding the generation of dust.
- Clean the spill area with a suitable solvent and then wash with soap and water.

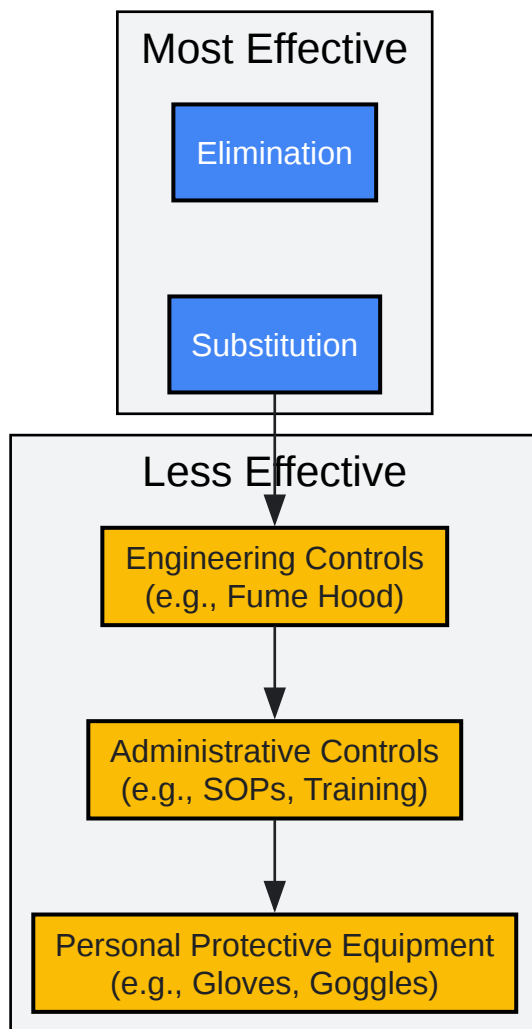
## Disposal Plan

Dispose of **Tembamide** and any contaminated materials as hazardous chemical waste in accordance with all local, state, and federal regulations. Do not dispose of it down the drain or in the general trash.

## Visualizing Safety Protocols

The following diagrams illustrate standard safety workflows and principles applicable to handling **Tembamide**.

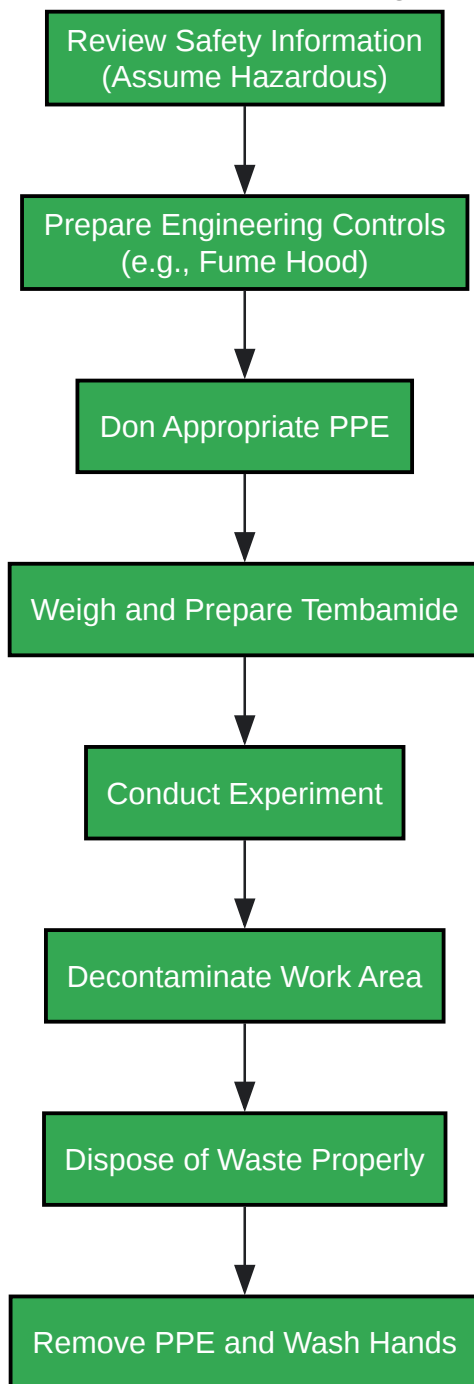
## Hierarchy of Controls for Chemical Safety



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Hierarchy of controls for managing chemical exposure risks.

## General Workflow for Handling Tembamide



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A procedural workflow for the safe handling of **Tembamide**.

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## References

- 1. Tembamide | C<sub>16</sub>H<sub>17</sub>NO<sub>3</sub> | CID 177583 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-[(2S)-2-hydroxy-2-(4-methoxyphenyl)ethyl]benzamide | C<sub>16</sub>H<sub>17</sub>NO<sub>3</sub> | CID 6482976 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - Tembamide (C<sub>16</sub>H<sub>17</sub>NO<sub>3</sub>) [pubchemlite.lcsb.uni.lu]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. wcu.edu [wcu.edu]
- 6. fishersci.com [fishersci.com]
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